

# In-Depth Technical Guide to cis-11-Tetradecen-1-ol

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## Compound of Interest

Compound Name: *Tetradec-11-en-1-ol*

Cat. No.: *B15155828*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of cis-11-Tetradecen-1-ol, a significant long-chain fatty alcohol renowned for its role as an insect sex pheromone. The document details its chemical and physical properties, outlines a standard synthesis methodology, and explores its primary applications, particularly in pest management. Furthermore, it delves into the biological signaling pathways initiated by this molecule in insects. This guide is intended to be a valuable resource for researchers in chemical ecology, organic synthesis, and those exploring novel pest control strategies. While direct applications in human drug development are not established, the principles of its synthesis and biological activity may offer insights for related fields.

## Chemical and Physical Properties

cis-11-Tetradecen-1-ol, with the CAS number 34010-15-6, is a C14 unsaturated alcohol.[\[1\]](#)[\[2\]](#) Its chemical structure and key properties are summarized below.

Table 1: Chemical Identifiers and Properties of cis-11-Tetradecen-1-ol

Property	Value	Reference
CAS Number	34010-15-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>14</sub> H <sub>28</sub> O	<a href="#">[1]</a>
Molecular Weight	212.37 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	(Z)-tetradec-11-en-1-ol	<a href="#">[1]</a>
Synonyms	(11Z)-11-Tetradecen-1-ol, Z-11-Tetradecenol	<a href="#">[1]</a>

Table 2: Physical Properties of cis-11-Tetradecen-1-ol

Property	Value	Reference
Appearance	Colorless liquid	
Boiling Point	280.7 ± 8.0 °C at 760 mmHg	
Density	0.846 ± 0.06 g/cm <sup>3</sup>	
Refractive Index	n <sub>20/D</sub> 1.457	
Flash Point	144 °F	
Solubility	Insoluble in water, soluble in organic solvents	

## Synthesis of cis-11-Tetradecen-1-ol via Wittig Reaction

The Wittig reaction is a widely employed and reliable method for the synthesis of alkenes from aldehydes or ketones.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) This reaction is particularly advantageous for creating the cis-double bond found in cis-11-Tetradecen-1-ol with a high degree of stereoselectivity.

## General Reaction Scheme

The synthesis involves the reaction of a phosphonium ylide with an aldehyde. For cis-11-Tetradecen-1-ol, this would typically involve the reaction of the ylide derived from a propyltriphenylphosphonium salt with 11-hydroxyundecanal.

## Experimental Protocol (Representative)

While a specific, detailed protocol for cis-11-Tetradecen-1-ol is not readily available in the public domain, the following is a representative procedure for the Wittig synthesis of a similar long-chain unsaturated alcohol. This protocol should be adapted and optimized by qualified chemists for the specific synthesis of the target molecule.

### Materials:

- Propyltriphenylphosphonium bromide
- Strong base (e.g., n-butyllithium in THF)
- 11-Hydroxyundecanal
- Anhydrous tetrahydrofuran (THF)
- Standard glassware for inert atmosphere reactions (Schlenk line, argon or nitrogen)
- Magnetic stirrer and heating mantle
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Solvents for extraction and chromatography (e.g., diethyl ether, hexanes, ethyl acetate)

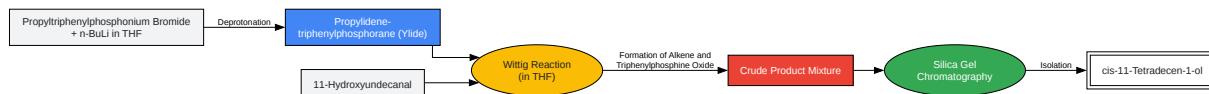
### Procedure:

- Ylide Generation:
  - In a flame-dried, two-neck round-bottom flask under an inert atmosphere, suspend propyltriphenylphosphonium bromide in anhydrous THF.

- Cool the suspension to 0 °C in an ice bath.
- Slowly add a stoichiometric amount of n-butyllithium dropwise with vigorous stirring. The formation of the ylide is often indicated by a color change (typically to a deep red or orange).
- Allow the mixture to stir at 0 °C for 1-2 hours to ensure complete ylide formation.

- Wittig Reaction:
  - Dissolve 11-hydroxyundecanal in a minimal amount of anhydrous THF.
  - Slowly add the aldehyde solution to the ylide mixture at 0 °C.
  - After the addition is complete, allow the reaction to warm to room temperature and stir overnight.
- Work-up and Purification:
  - Quench the reaction by the slow addition of water or a saturated aqueous solution of ammonium chloride.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3x).
  - Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
  - Filter the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator.
  - The crude product will contain the desired alcohol and triphenylphosphine oxide as a major byproduct.
  - Purify the crude product by silica gel column chromatography, typically using a gradient of ethyl acetate in hexanes, to isolate the pure cis-11-Tetradecen-1-ol.

## Visualization of the Wittig Reaction Workflow



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Caption: Workflow for the synthesis of cis-11-Tetradecen-1-ol via the Wittig reaction.

## Applications

The primary and most extensively studied application of cis-11-Tetradecen-1-ol is in the field of chemical ecology, specifically as a component of the sex pheromone of several lepidopteran species.

## Insect Pest Management

cis-11-Tetradecen-1-ol is a key component of the sex pheromone of the European Corn Borer (*Ostrinia nubilalis*), a significant agricultural pest.<sup>[4][5][10]</sup> Its applications in pest management include:

- Monitoring: Traps baited with synthetic cis-11-Tetradecen-1-ol are used to monitor the population dynamics of pest insects, allowing for more precise timing of insecticide applications.
- Mating Disruption: Dispersing a high concentration of the synthetic pheromone in an agricultural field can confuse male insects and prevent them from locating females, thereby disrupting mating and reducing the subsequent larval population.

## Relevance to Drug Development

Currently, there is no direct application of cis-11-Tetradecen-1-ol in human drug development. Its biological activity is highly specific to insect olfactory systems. However, the study of pheromone biosynthesis and receptor interaction in insects can provide valuable insights into:

- Receptor-Ligand Interactions: Understanding the high specificity and affinity of pheromone receptors can inform the design of novel, highly targeted therapeutic agents.
- Biosynthesis Pathways: The enzymatic pathways responsible for pheromone production in insects could serve as models for the development of biocatalytic processes for the synthesis of complex organic molecules.

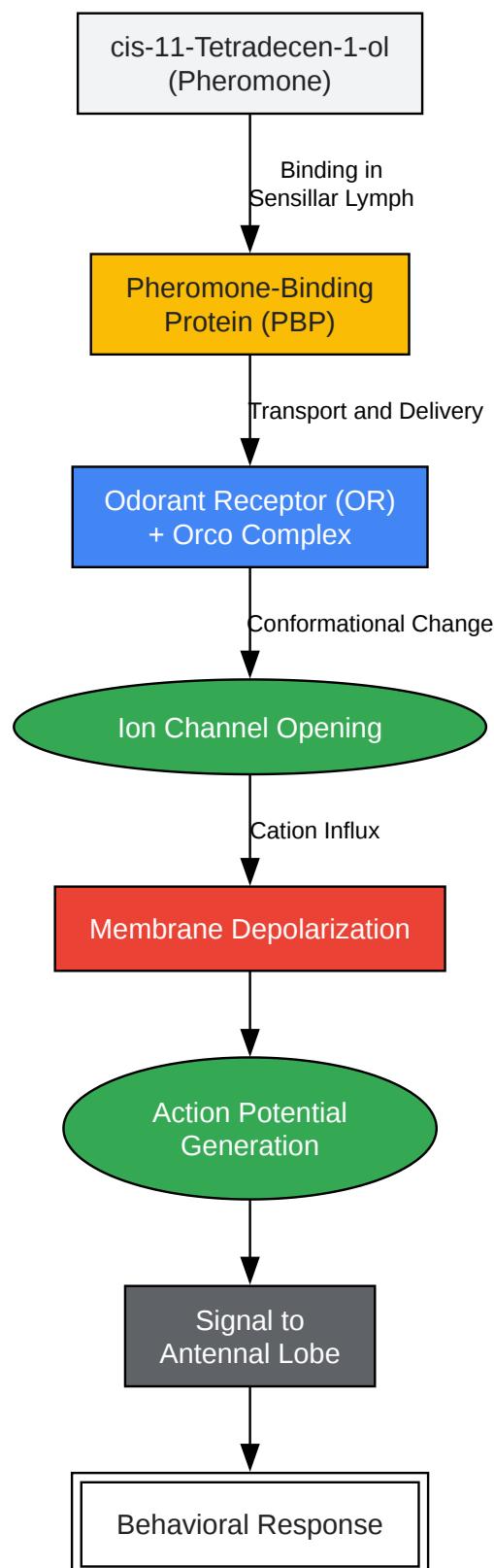
## Biological Signaling Pathway

In insects, the detection of pheromones like cis-11-Tetradecen-1-ol is a sophisticated process that occurs in specialized olfactory sensory neurons located in the antennae.

The binding of a pheromone molecule to a specific odorant receptor (OR) on the dendritic membrane of a sensory neuron is the initial step in the signaling cascade.[11][12][13] In the case of the European Corn Borer, specific ORs have been identified that respond to cis-11-Tetradecen-1-ol and its acetate ester.[4] This binding event is thought to induce a conformational change in the receptor complex, which is typically a heterodimer of a specific OR and a highly conserved co-receptor (Orco).[12] This conformational change leads to the opening of an ion channel, resulting in the influx of cations and the depolarization of the neuronal membrane.[11][12] This depolarization generates an action potential that is transmitted to the antennal lobe of the insect brain, where the information is processed, ultimately leading to a behavioral response, such as upwind flight towards the pheromone source.[4]

The signal transduction can be further modulated by other proteins, such as pheromone-binding proteins (PBPs) in the sensillar lymph, which are thought to solubilize and transport the hydrophobic pheromone molecules to the receptors.[5]

## Visualization of the Pheromone Signaling Pathway



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Caption: Olfactory signaling pathway for *cis*-11-Tetradecen-1-ol in insects.

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